

Personal protective equipment for handling Acipimox

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acipimox

Cat. No.: B1666537

[Get Quote](#)

Essential Safety and Handling Guide for Acipimox

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Acipimox**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing health risks.

Hazard Identification and Classification

Acipimox presents several health hazards that necessitate careful handling. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Acipimox** is classified as follows:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1] [2]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1][3][4]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[1]
Acute aquatic toxicity	1	H400: Very toxic to aquatic life[2]
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Acipimox** to prevent exposure.

- Eye Protection: Wear tightly fitting safety goggles with side-shields.[5]
- Hand Protection: Use protective gloves.[1] Double gloving is recommended when handling hazardous drugs.[6][7]
- Skin and Body Protection: Wear impervious clothing, such as a lab coat with a solid front, long sleeves, and tight-fitting cuffs.[2][7]
- Respiratory Protection: In situations where dust or aerosols may be generated, a suitable respirator should be used.[2] Ensure adequate ventilation in the work area.[1]

Operational Plan for Safe Handling

A systematic approach to handling **Acipimox** from receipt to disposal is critical for safety.

Receipt and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store **Acipimox** in a tightly sealed container in a cool, well-ventilated area.^{[1][2]} The recommended storage temperature for the powder is -20°C.^{[1][2]} Keep it away from direct sunlight and sources of ignition.^{[1][2]}

Weighing and Solution Preparation

- Designated Area: Conduct all weighing and solution preparation in a designated area with appropriate exhaust ventilation, such as a chemical fume hood.^[1]
- Avoid Dust and Aerosols: Handle the powder carefully to avoid the formation of dust and aerosols.^{[1][2]}
- Personal Hygiene: Do not eat, drink, or smoke when using this product.^{[1][2]} Wash hands thoroughly after handling.^{[1][3][4]}

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Spill Response

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.^[1] Keep the product away from drains and water courses.^[1]
- Cleanup:
 - Wear full personal protective equipment, including a self-contained breathing apparatus if necessary.^[1]
 - For solid spills, avoid raising dust.^[4] Sweep up and shovel the material into a suitable, closed container for disposal.^[4]

- For liquid spills, absorb the solution with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[1]
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[1]

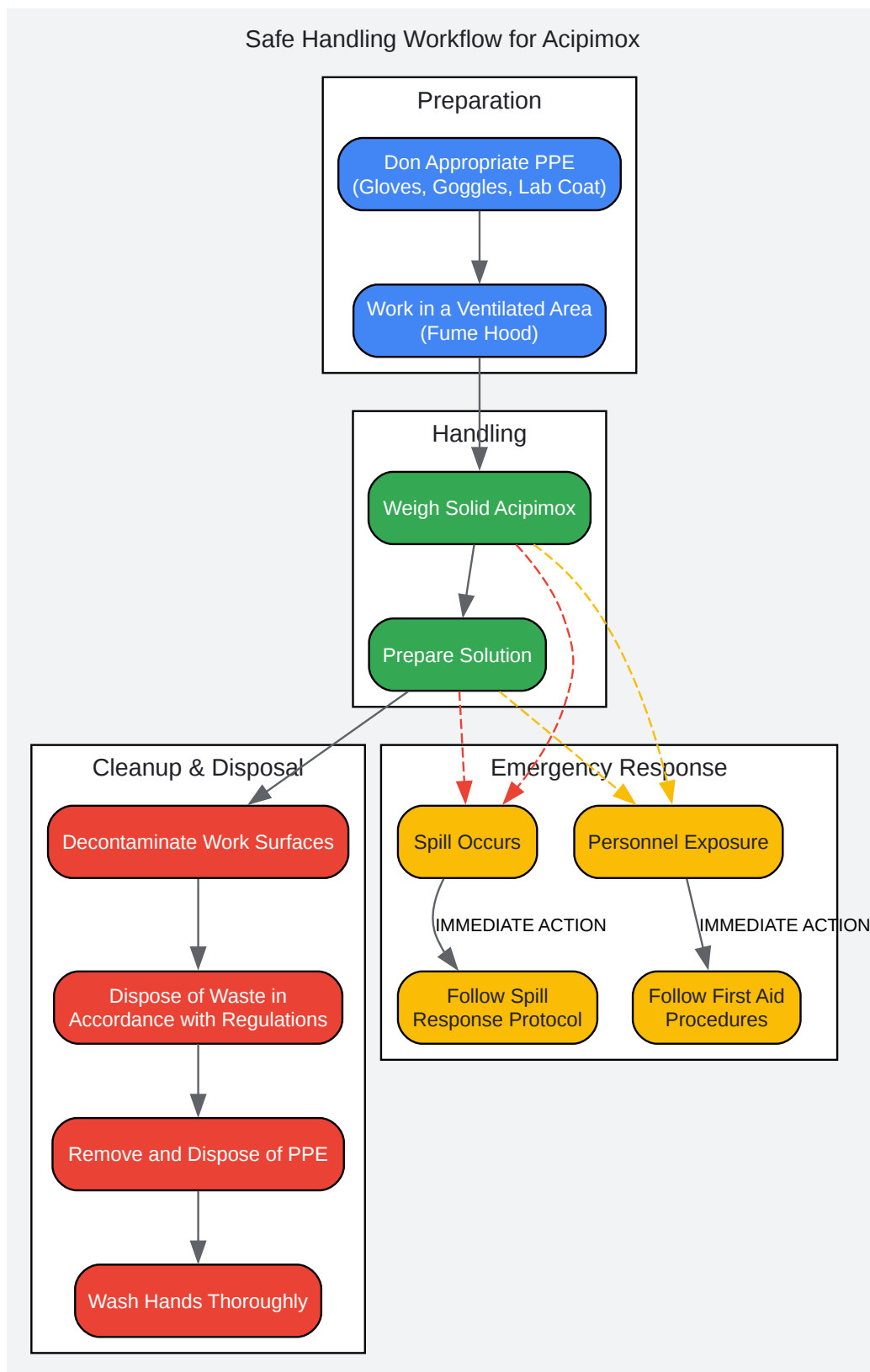
First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR).[1][2] Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [1] Remove contaminated clothing and shoes.[1][2] Call a physician.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Promptly call a physician.[1][2]
- If Swallowed: Rinse mouth with water.[1][2] Do NOT induce vomiting.[1] Call a physician.[1][2]

Disposal Plan

Dispose of **Acipimox** and its containers in accordance with local, state, and federal regulations.[1] Do not let the chemical enter drains.[5] Unused medicine or waste material should be disposed of as hazardous waste.[8] If a take-back program is not available, the material can be mixed with an undesirable substance like coffee grounds or cat litter, placed in a sealed container, and then disposed of in the household trash.[9][10]

Workflow for Safe Handling of Acipimox



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Acipimox**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Acipimox|51037-30-0|MSDS [dcchemicals.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. s3.amazonaws.com [s3.amazonaws.com]
- 5. echemi.com [echemi.com]
- 6. pogo.ca [pogo.ca]
- 7. osha.gov [osha.gov]
- 8. medsafe.govt.nz [medsafe.govt.nz]
- 9. Where and How to Dispose of Unused Medicines | FDA [fda.gov]
- 10. fda.gov [fda.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Acipimox]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666537#personal-protective-equipment-for-handling-acipimox]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com